

Application Notes and Protocols for CCTH-methylpropionamide (S-23)

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Compound of Interest

Compound Name: S-23;S23;CCTH-methylpropionamide

Cat. No.: B1680387

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Introduction

CCTH-methylpropionamide, more commonly known as S-23, is a potent, orally bioavailable, non-steroidal selective androgen receptor modulator (SARM).[1][2] As a research compound, S-23 is investigated for its high binding affinity to the androgen receptor (AR) and its tissue-selective anabolic effects in muscle and bone, with a lower impact on androgenic tissues such as the prostate.[3] These application notes provide essential guidelines for the safe handling, storage, and use of S-23 in a laboratory setting, intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Property	Value	Reference
IUPAC Name	(2S)-N-(4-cyano-3-trifluoromethylphenyl)-3-(3-fluoro-4-chlorophenoxy)-2-hydroxy-2-methyl-propanamide	[2]
Synonyms	CCTH-methylpropionamide, S-23	
CAS Number	1010396-29-8	[4]
Molecular Formula	C ₁₈ H ₁₃ ClF ₄ N ₂ O ₃	[2]
Molecular Weight	416.76 g/mol	[2]
Appearance	Solid	[5]
Solubility	Soluble in Ethanol (~10 mg/ml), DMSO (~14 mg/ml), and DMF (~20 mg/ml). Sparingly soluble in aqueous buffers.	[5]
Storage	Store at -20°C for long-term stability (≥4 years).	[5]

Handling and Storage Guidelines

Proper handling and storage of CCTH-methylpropionamide (S-23) are crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Personal Protective Equipment (PPE)

When handling S-23, especially in its solid form, appropriate personal protective equipment should be worn. This includes:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Lab Coat:** A standard laboratory coat should be worn to protect from skin contact.

- **Eye Protection:** Safety glasses or goggles are mandatory to prevent eye exposure.
- **Respiratory Protection:** If handling the powder outside of a fume hood, a respirator may be necessary to avoid inhalation.

Storage

- **Long-term Storage:** For long-term storage, S-23 solid should be stored at -20°C .^[5] Under these conditions, it is stable for at least four years.^[5]
- **Short-term Storage:** For frequent use, storing at $2-8^{\circ}\text{C}$ is acceptable for short periods.
- **Solutions:** Aqueous solutions of S-23 are not recommended for storage for more than one day.^[5] Stock solutions in organic solvents should be stored at -20°C or -80°C .

Disposal

Dispose of CCTH-methylpropionamide (S-23) and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

Safety Precautions

As with any research chemical, S-23 should be handled with care.

- **Ingestion:** Do not ingest. In case of accidental ingestion, seek immediate medical attention.
- **Inhalation:** Avoid inhaling dust. If inhaled, move to fresh air. If breathing is difficult, provide oxygen and seek medical attention.^[4]
- **Skin Contact:** Avoid contact with skin. In case of contact, wash the affected area thoroughly with soap and water.
- **Eye Contact:** Avoid contact with eyes. In case of contact, rinse immediately with plenty of water for at least 15 minutes and seek medical attention.

Experimental Protocols

The following are example protocols based on published preclinical studies. Researchers should adapt these protocols to their specific experimental needs.

Preparation of Stock Solutions

For in vitro experiments, a stock solution of S-23 can be prepared by dissolving the solid in an appropriate organic solvent such as DMSO, ethanol, or DMF.^[5]

Example Protocol for a 10 mM Stock Solution in DMSO:

- Weigh out 4.17 mg of S-23 powder.
- Add 1 mL of high-purity DMSO to the powder.
- Vortex or sonicate until the solid is completely dissolved.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

In Vitro Androgen Receptor (AR) Binding Assay

This protocol is a generalized procedure to determine the binding affinity of S-23 to the androgen receptor.

Materials:

- S-23
- Radiolabeled androgen (e.g., [³H]-Mibolerone)
- Androgen receptor source (e.g., rat prostate cytosol)
- Assay buffer
- Scintillation fluid

Procedure:

- Prepare serial dilutions of S-23 and a non-labeled competitor (e.g., Dihydrotestosterone - DHT) in the assay buffer.
- In a multi-well plate, add the AR source, the radiolabeled androgen, and either the buffer (for total binding), excess non-labeled competitor (for non-specific binding), or varying

concentrations of S-23.

- Incubate the plate at 4°C for a specified time (e.g., 18 hours) to reach equilibrium.
- Separate the bound from free radioligand using a suitable method (e.g., filtration through a glass fiber filter).
- Measure the radioactivity of the bound ligand using a scintillation counter.
- Calculate the K_i value for S-23 from the competition binding data. S-23 has been reported to have a K_i of 1.7 nM.[\[2\]](#)[\[6\]](#)

In Vivo Study in a Rat Model of Androgen Deficiency

This protocol outlines a general approach to assess the anabolic and androgenic activity of S-23 in castrated male rats.

Animals:

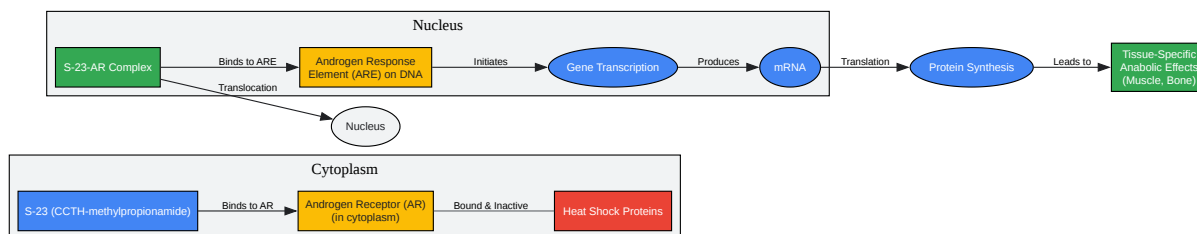
- Male Sprague-Dawley rats (castrated)

Procedure:

- Allow the animals to acclimate for a period after castration (e.g., 7 days).
- Prepare S-23 in a suitable vehicle for administration (e.g., subcutaneous injection or oral gavage).
- Divide the animals into groups: vehicle control, and different dose levels of S-23.
- Administer the assigned treatment daily for a specified duration (e.g., 14 days).
- At the end of the treatment period, euthanize the animals and carefully dissect androgen-sensitive tissues, such as the prostate, seminal vesicles, and levator ani muscle.
- Record the wet weight of each tissue.
- Analyze the data to determine the dose-dependent effects of S-23 on the weights of these tissues, which will indicate its anabolic and androgenic activity.

Visualizations

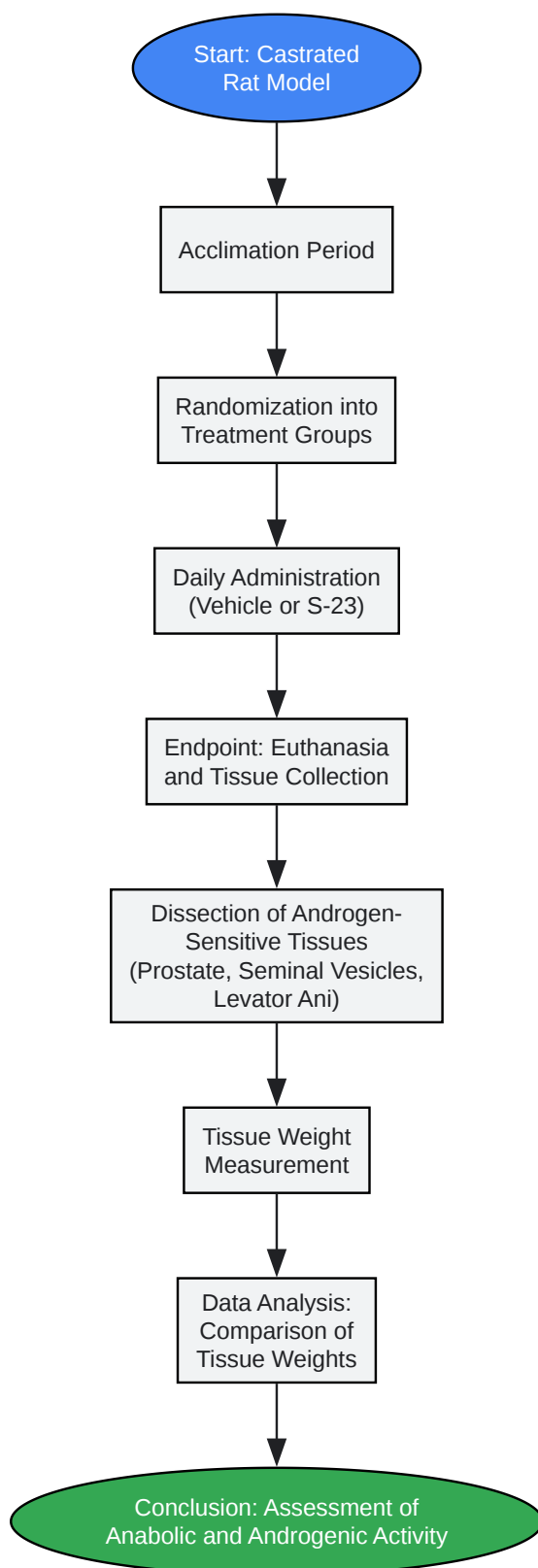
Mechanism of Action of S-23



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Caption: Mechanism of S-23 as a selective androgen receptor modulator.

Experimental Workflow for In Vivo Assessment



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Caption: Workflow for in vivo assessment of S-23 activity.

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References

- 1. S-23 (drug) [medbox.iib.me]
- 2. S-23 (drug) - Wikipedia [en.wikipedia.org]
- 3. Preclinical Characterization of a (S)-N-(4-Cyano-3-Trifluoromethyl-Phenyl)-3-(3-Fluoro, 4-Chlorophenoxy)-2-Hydroxy-2-Methyl-Propanamide: A Selective Androgen Receptor Modulator for Hormonal Male Contraception - PMC [pmc.ncbi.nlm.nih.gov]
- 4. S-23 - Safety Data Sheet [chemicalbook.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. caymanchem.com [caymanchem.com]
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